

# Navigating the Safety Landscape of (1-Methoxyethyl)benzene: An In-depth Technical Guide

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## Compound of Interest

Compound Name: (1-Methoxyethyl)benzene

Cat. No.: B1620188

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **(1-Methoxyethyl)benzene**. Given the limited availability of a specific Safety Data Sheet (SDS) for **(1-Methoxyethyl)benzene**, this document compiles and extrapolates information from structurally related compounds, such as its enantiomer (S)-(1-Methoxyethyl)benzene and isomer (2-Methoxyethyl)benzene, to provide a thorough understanding of its potential hazards and safe handling procedures. All quantitative data has been summarized in tables for clarity and comparative analysis.

## Physicochemical and Toxicological Properties

While specific toxicological data for **(1-Methoxyethyl)benzene** is scarce, information on related compounds provides valuable insight into its potential hazards. It is prudent to handle this compound with the same level of caution as similar aromatic ethers until more specific data becomes available.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O	<a href="#">[1]</a>
Molecular Weight	136.19 g/mol	<a href="#">[1]</a>
CAS Number	4013-34-7	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Yellow to colorless liquid	<a href="#">[2]</a>
Boiling Point	77 °C at 53 Torr	<a href="#">[2]</a> <a href="#">[3]</a>
Storage Condition	Sealed in dry, Store in room temperature	<a href="#">[2]</a>

#### Toxicological Data

(Related Compounds)	Value	Compound	Reference
Acute Dermal LD50 (Rabbit)	>3160 mg/kg bw	Benzene, (1-methylethyl)-	
Acute Oral LD50 (Rat)	>2000 mg/kg bw	Benzene, (1-methylethyl)-	
Acute Inhalation LC50 (Rat)	>17.6 mg/L	Benzene, (1-methylethyl)-	

## Hazard Identification and Personal Protective Equipment (PPE)

**(1-Methoxyethyl)benzene** should be treated as a potentially hazardous chemical. Based on data for similar compounds, it may be a combustible liquid and cause skin and eye irritation.[\[4\]](#) [\[5\]](#) Appropriate engineering controls and personal protective equipment are mandatory to minimize exposure.

Hazard Class	Precaution
Flammability	Combustible liquid. Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking. <a href="#">[4]</a>
Skin Irritation	May cause skin irritation. <a href="#">[4]</a> <a href="#">[5]</a> Wear protective gloves and clothing. <a href="#">[6]</a>
Eye Irritation	May cause serious eye irritation. <a href="#">[5]</a> Wear safety glasses with side shields or chemical goggles. <a href="#">[6]</a>
Inhalation	May cause respiratory irritation. Work in a well-ventilated area or under a chemical fume hood. <a href="#">[6]</a>
Aquatic Toxicity	May be harmful to aquatic life with long-lasting effects. <a href="#">[5]</a> Avoid release to the environment. <a href="#">[4]</a> <a href="#">[5]</a>

### Personal Protective Equipment (PPE) Summary

PPE Category	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or chemical splash goggles. A face shield may be required for larger quantities or when there is a significant splash hazard. <a href="#">[6]</a>
Hand Protection	Chemically resistant gloves (e.g., Nitrile, Butyl rubber, or Viton®). It is recommended to wear two pairs of nitrile gloves for low-volume applications. <a href="#">[6]</a> Check the manufacturer's glove selection guide for breakthrough times.
Skin and Body Protection	A flame-resistant lab coat, fully buttoned, full-length pants, and closed-toe shoes are required. For significant exposure risk, a chemical-resistant apron or suit may be necessary. <a href="#">[6]</a>
Respiratory Protection	All work should be conducted in a certified chemical fume hood to minimize vapor inhalation. If a fume hood is not available or if exposure limits are exceeded, a full-face respirator with organic vapor cartridges is required. <a href="#">[6]</a>

## Handling, Storage, and Disposal

Proper handling and storage procedures are crucial to ensure safety in the laboratory.

### Handling and Storage Workflow



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Caption: A logical workflow for the safe handling, storage, and disposal of **(1-Methoxyethyl)benzene**.

Handling Procedures:

- Conduct all work with **(1-Methoxyethyl)benzene** inside a certified chemical fume hood.[6]
- Ground and bond containers and receiving equipment to prevent static discharge.[6]
- Keep the container tightly closed when not in use.[6]
- Avoid contact with skin, eyes, and clothing.[6]
- Wash hands thoroughly with soap and water after handling.[6]

Storage Procedures:

- Store in a cool, dry, and well-ventilated area.[4][6]
- Keep away from heat, sparks, open flames, and other ignition sources.[4][6]

Disposal Procedures:

- Dispose of **(1-Methoxyethyl)benzene** and any contaminated materials as hazardous waste. [6]
- Do not pour down the drain.[6]
- Collect waste in a designated, properly labeled, and sealed container.[6]
- Follow all local, state, and federal regulations for hazardous waste disposal.[6]

## First Aid Measures

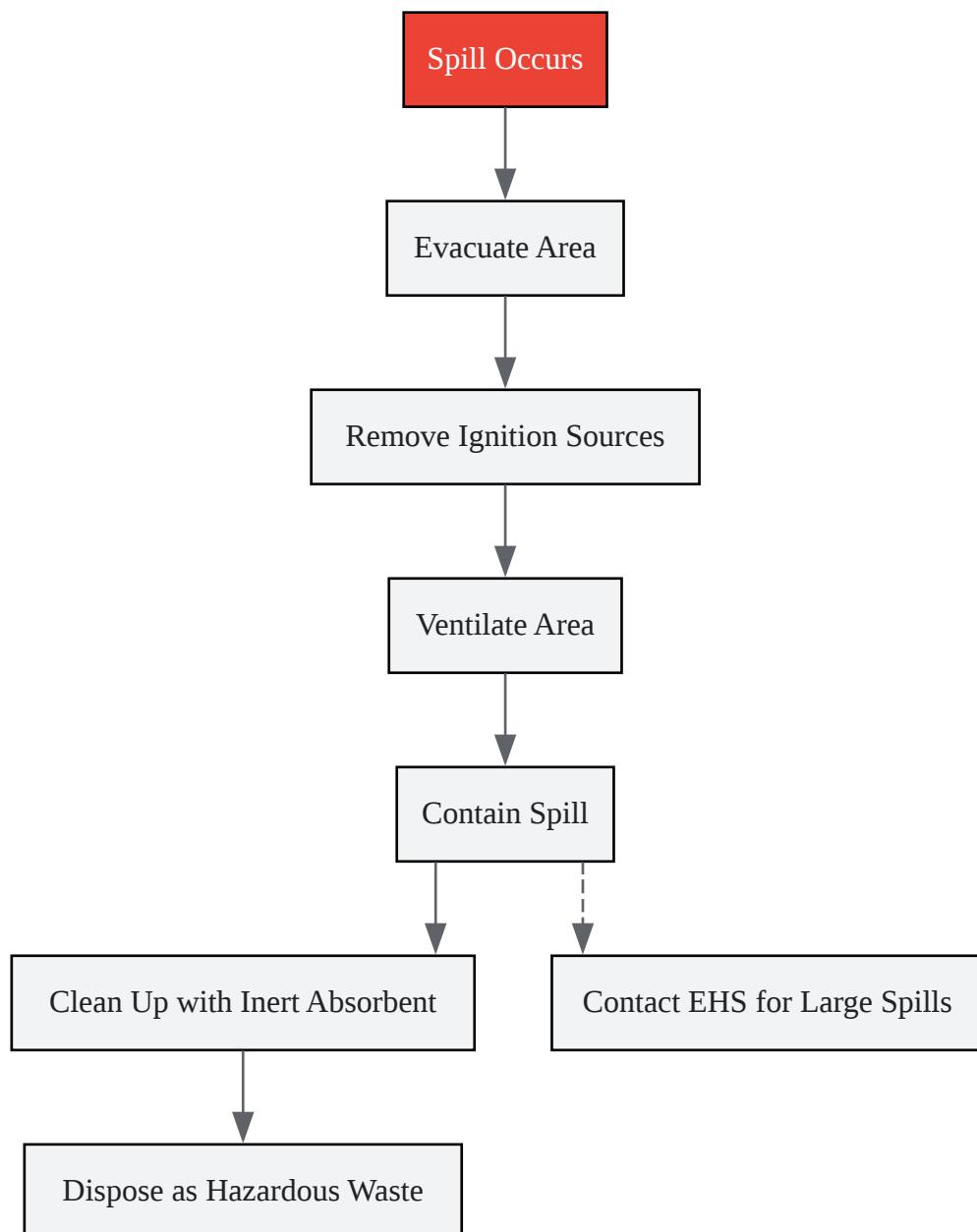
In case of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.	<a href="#">[6]</a> <a href="#">[7]</a>
Skin Contact	Immediately remove contaminated clothing. Flush the affected area with plenty of water for at least 15 minutes. Wash with soap and water. Seek medical attention if irritation persists.	<a href="#">[6]</a> <a href="#">[7]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	<a href="#">[6]</a> <a href="#">[7]</a>
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.	<a href="#">[6]</a>

## Spill and Emergency Procedures

In the event of a spill, a clear and practiced emergency plan is essential.

### Emergency Response Workflow



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Caption: A workflow outlining the steps for responding to a spill of **(1-Methoxyethyl)benzene**.

Spill Response:

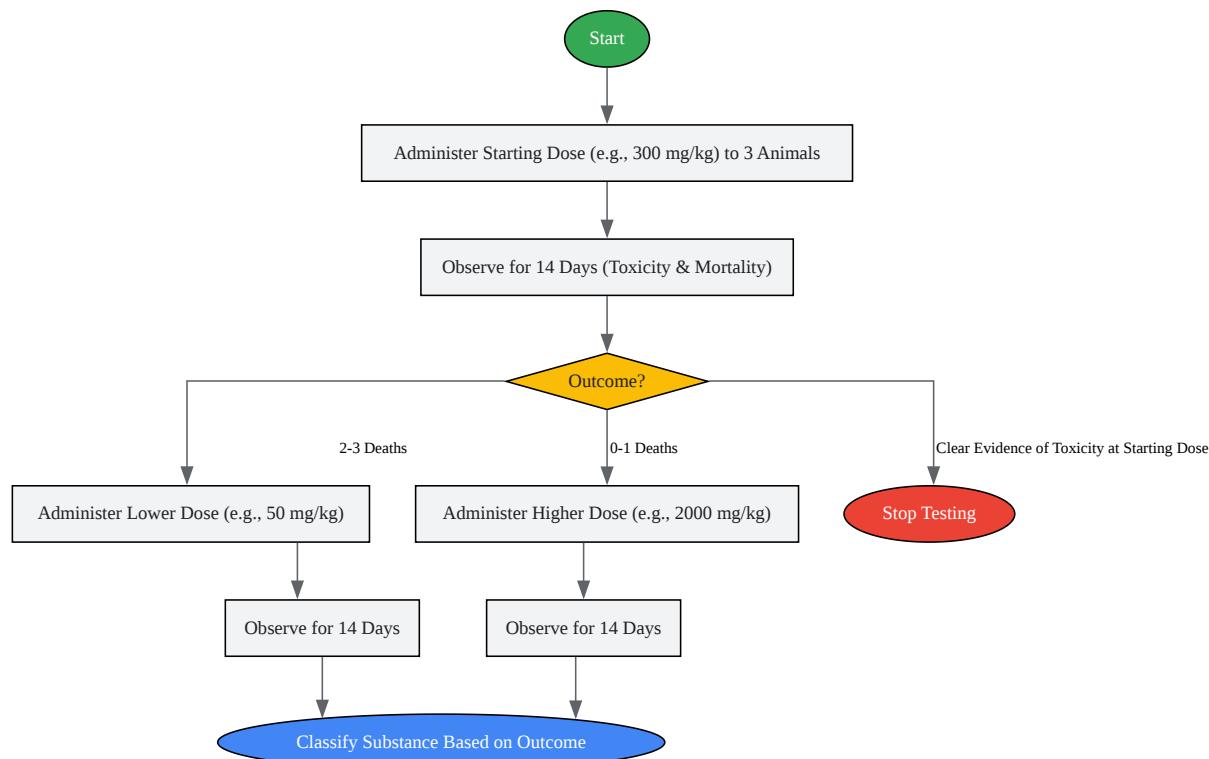
- Small Spills: Evacuate the area and remove all ignition sources.[\[6\]](#) Ventilate the area. Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.[\[6\]](#)

- Large Spills: Evacuate the area immediately and contact your institution's environmental health and safety department.[6]

## Experimental Protocols for Toxicity Assessment (General Methodology)

While specific experimental protocols for **(1-Methoxyethyl)benzene** are not readily available, the following outlines a general approach for assessing the acute oral toxicity of a similar chemical, adhering to OECD Test Guideline 423 (Acute Toxic Class Method).

Acute Oral Toxicity Testing Workflow (OECD 423)

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Caption: A simplified workflow for acute oral toxicity testing based on OECD Guideline 423.

#### Methodology:

- Animals: Healthy, young adult rodents (e.g., rats or mice) of a single sex are used.

- Housing and Feeding: Animals are housed in appropriate conditions with access to food and water.
- Dose Administration: The test substance is administered orally by gavage in a single dose.
- Starting Dose: A starting dose is selected from one of four fixed levels: 5, 50, 300, or 2000 mg/kg body weight.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- Procedure:
  - A group of three animals is dosed at the starting dose.
  - If mortality occurs in two or three animals, the test is repeated with a lower dose.
  - If one or no animals die, the test is repeated with a higher dose.
  - This process continues until the dose causing mortality in two out of three animals is identified, or no mortality is observed at the highest dose.
- Data Analysis: The results are used to classify the substance into a GHS hazard category for acute oral toxicity.

This guide is intended to provide a framework for the safe handling of **(1-Methoxyethyl)benzene**. It is imperative that researchers consult all available safety information and adhere to their institution's safety protocols.

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